

A Technical Guide to the Chemical Structure and Synthesis of Kmup-1

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Compound of Interest

Compound Name: Kmup 1

Cat. No.: B1673675

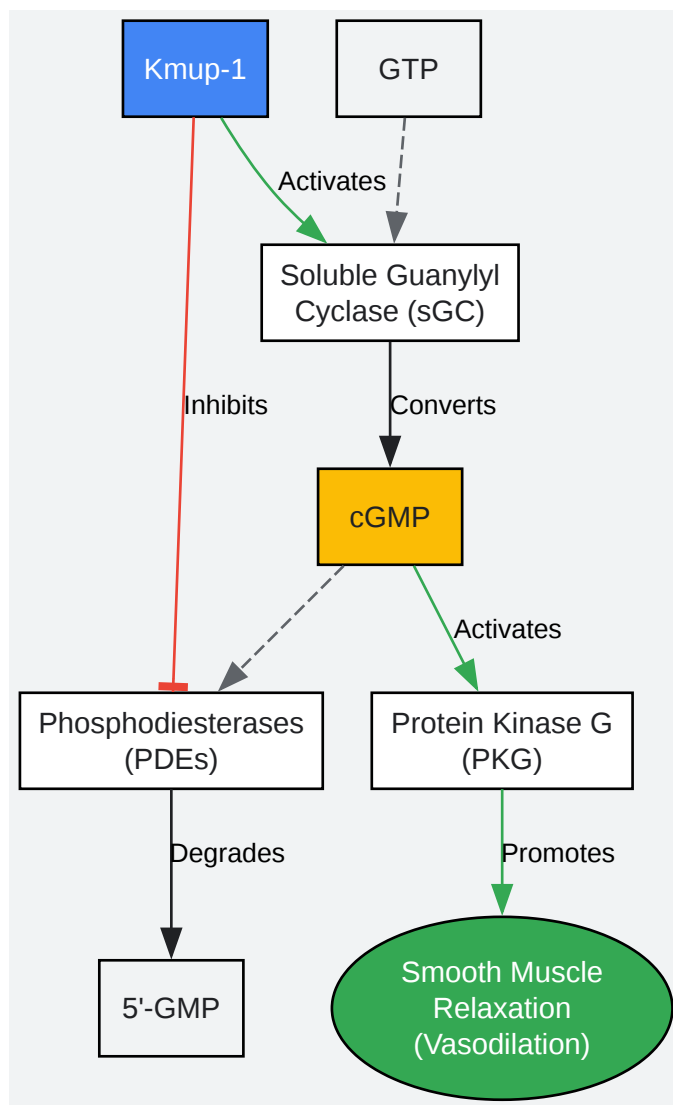
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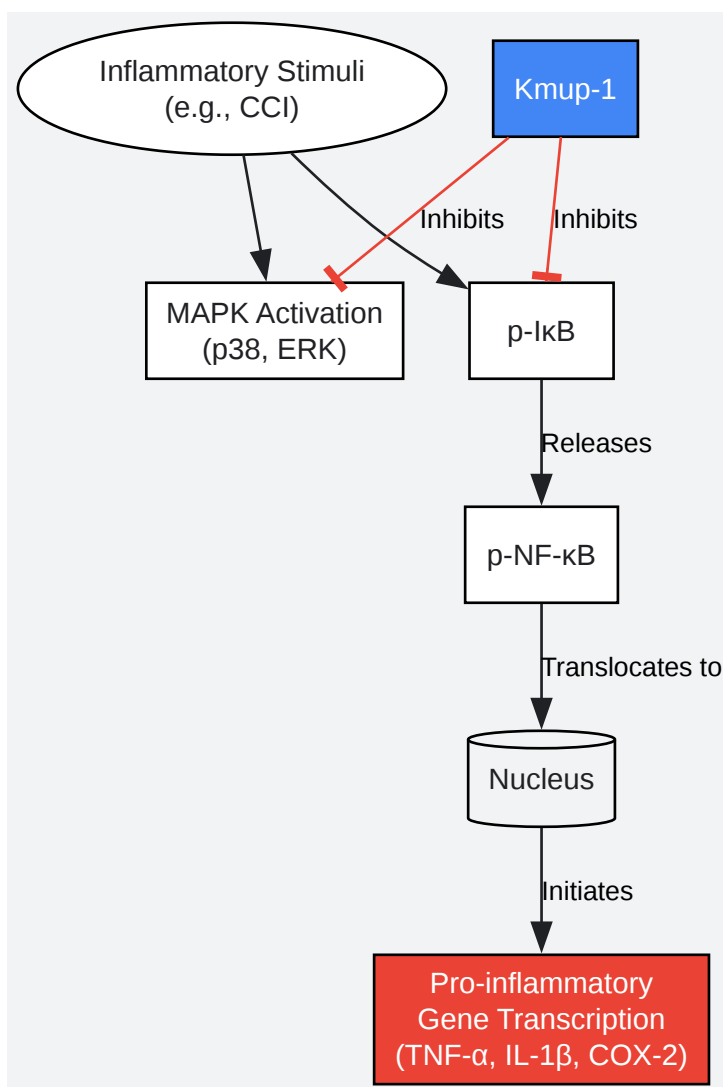
This document provides a comprehensive technical overview of the chemical properties, synthesis, and key signaling pathways associated with Kmup-1 (7-{2-[4-(2-Chlorophenyl)piperazin-1-yl]ethyl}-1,3-dimethyl-3,7-dihydro-1H-purine-2,6-dione), a xanthine derivative with significant pharmacological potential. The information is intended for researchers, medicinal chemists, and professionals in drug development.

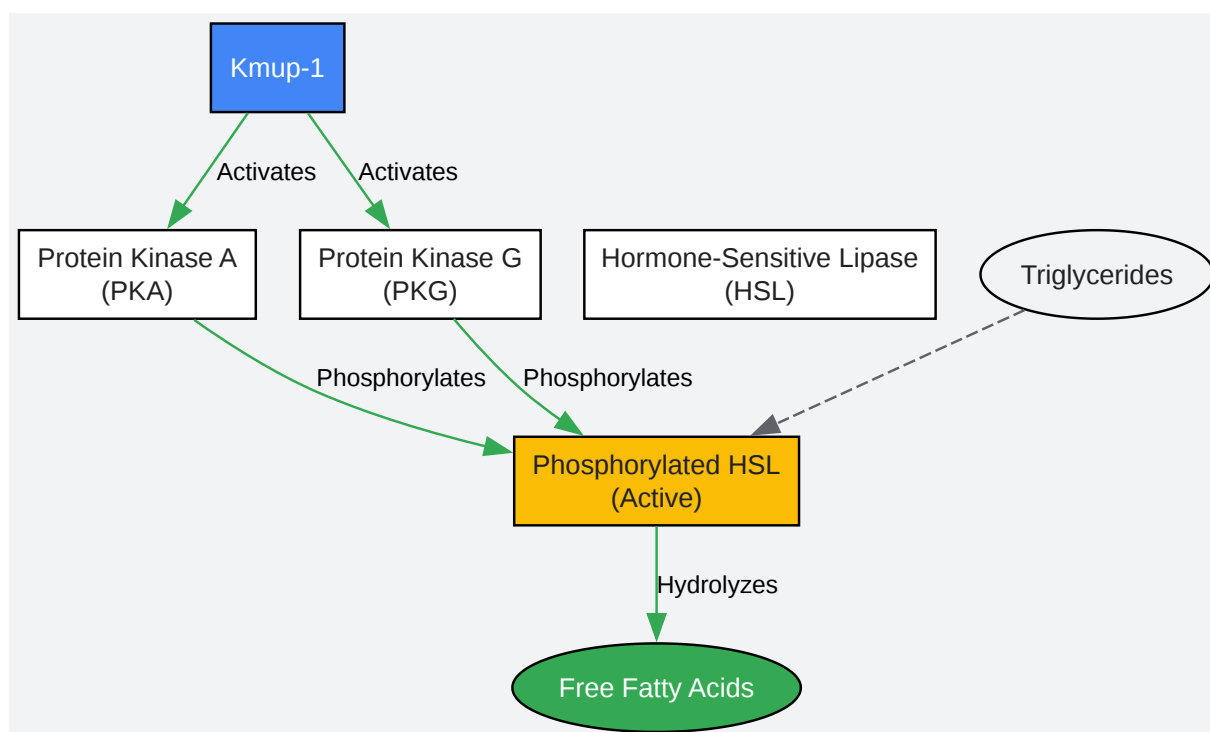
Chemical Structure and Physicochemical Properties

Kmup-1 is a synthetic compound belonging to the xanthine class of alkaloids, structurally related to caffeine and theophylline. Its chemical architecture features a dimethylxanthine core substituted at the N7 position with an ethylpiperazine linker, which is in turn connected to a 2-chlorophenyl group. This substitution pattern is critical for its biological activity.

The systematic IUPAC name for Kmup-1 is 7-{2-[4-(2-Chlorophenyl)piperazin-1-yl]ethyl}-1,3-dimethyl-3,7-dihydro-1H-purine-2,6-dione.^[1] It is also commonly referred to as 7-(2-(4-(2-chlorophenyl)piperazinyl)ethyl)-1,3-dimethylxanthine.^[1]







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References

- 1. US6979687B1 - Theophylline-based soluble guanylyl cyclase activators KMUP-1 analogues enhanced cyclic GMP and K⁺ channel activities on rabbit corpus cavernosum smooth muscle and intercavernous pressure activities - Google Patents [patents.google.com]
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